

Proper Disposal of Quinclorac: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Quinclorac**
Cat. No.: **B055369**

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For immediate release: This document provides essential procedural guidance for the safe and compliant disposal of **quinclorac**, a common herbicide, within a laboratory setting. Adherence to these protocols is critical for ensuring personnel safety and environmental protection.

Immediate Safety and Spill Response

In the event of a **quinclorac** spill, immediate action is necessary to contain the material and prevent environmental contamination. Isolate the area and ensure all personnel are wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection if dust or aerosols are present.^{[1][2]} Spills should be contained and absorbed with a suitable material, such as sand or granules.^[3] The collected material should then be placed in a closed, labeled container for proper disposal.^[3] Do not allow **quinclorac** to enter drains, surface waters, or groundwater.^[1]

Quinclorac Waste Disposal Protocol

The disposal of **quinclorac** and its containers is regulated under the Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA) and the Resource Conservation and Recovery Act (RCRA). Improper disposal is a violation of federal law and can lead to environmental contamination.

Step 1: Review Product Label and Safety Data Sheet (SDS) The most crucial first step is to consult the specific product label and SDS for disposal instructions. These documents will provide detailed guidance tailored to the formulation of **quinclorac** being used.

Step 2: Determine Waste Category Unused or excess **quinclorac**, as well as materials from spill cleanups, are considered pesticide wastes. These wastes are often classified as toxic and may be considered hazardous waste depending on the specific formulation and local regulations.

Step 3: Prepare for Disposal

- Unused Product: If small amounts of excess **quinclorac** solution cannot be used according to the label instructions, they must be disposed of at an approved waste disposal facility. Never pour leftover pesticides down the sink or drain.
- Empty Containers: Do not reuse empty **quinclorac** containers. They must be properly cleaned before disposal.

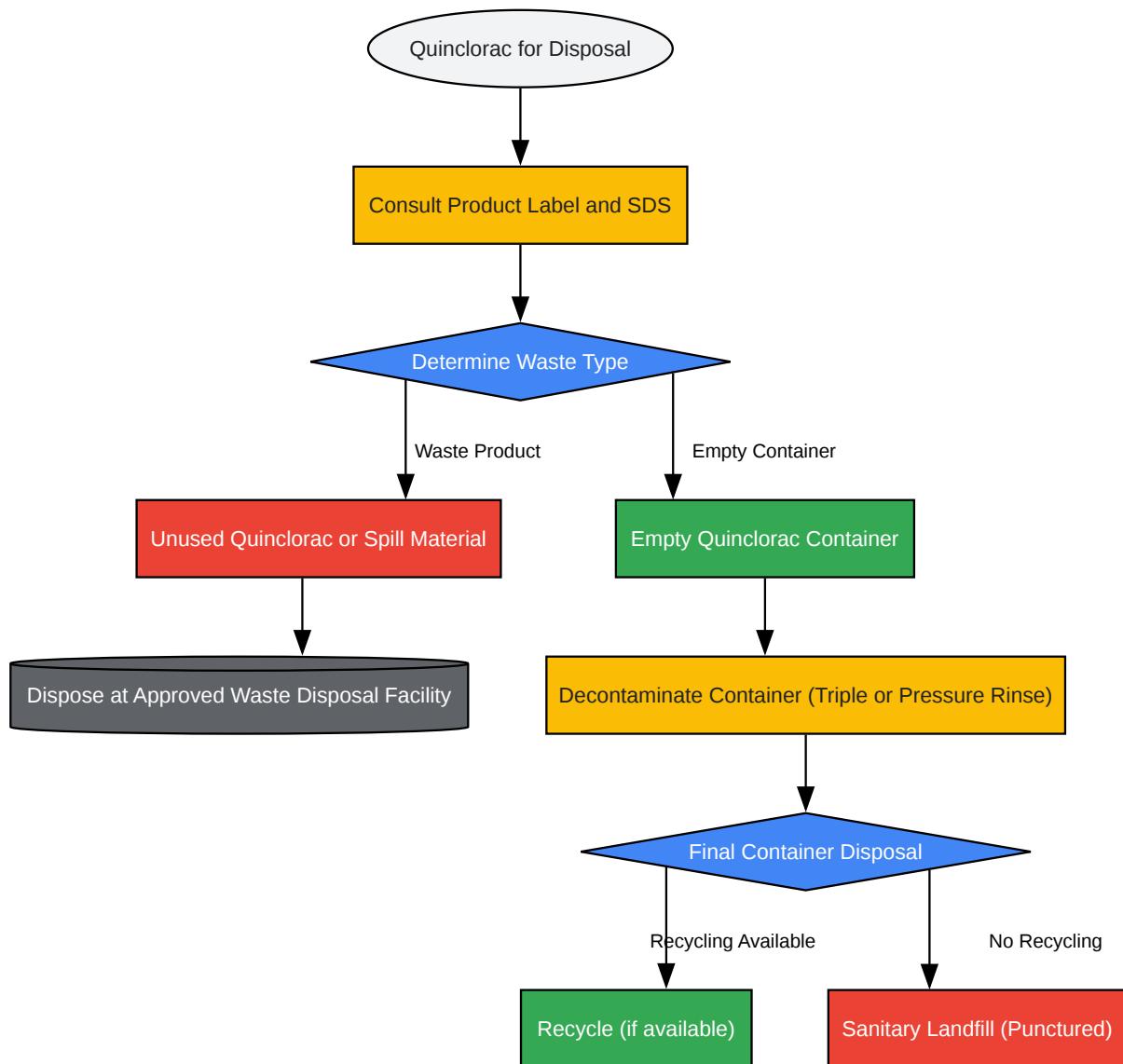
Step 4: Container Decontamination Proper rinsing of empty containers is essential to remove residual herbicide. The standard procedure is a triple rinse or pressure rinse.

Rinsing Procedure	Steps
Triple Rinse	<ol style="list-style-type: none">1. Empty the remaining contents into the application equipment or a mix tank.2. Fill the container 1/4 full with water and recap.3. Shake for 10 seconds.4. Pour the rinsate into the application equipment or a mix tank, or store it for later use or disposal.5. Repeat this procedure two more times.
Pressure Rinse	<ol style="list-style-type: none">1. Empty the remaining contents into the application equipment or mix tank.2. Hold the container upside down over the application equipment or mix tank, or collect the rinsate for later use or disposal.3. Insert a pressure rinsing nozzle in the side of the container and rinse at about 40 PSI for at least 30 seconds.4. Drain for 10 seconds after the flow begins to drip.

Step 5: Final Disposal

- Decontaminated Containers: Once properly rinsed, containers can be offered for recycling if available, or punctured and disposed of in a sanitary landfill, or by other procedures approved by state and local authorities.
- Pesticide Waste: All **quinclorac** waste, including spill cleanup materials and rinsate that cannot be used, must be disposed of at a hazardous or special waste collection point or an approved waste disposal facility. Contact your State Pesticide or Environmental Control Agency, or the Hazardous Waste representative at the nearest EPA Regional Office for guidance. Many states have "Clean Sweep" programs for the disposal of pesticides from commercial users.

Quinclorac Disposal Decision Pathway



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Caption: Logical workflow for the proper disposal of **quinchlorac** and its containers.

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